

A Comprehensive Technical Guide to the Chemical and Physical Properties of Perylene Red

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Compound of Interest

Compound Name: Perylene Red

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This technical guide provides an in-depth overview of the core chemical and physical properties of **Perylene Red**, a class of high-performance organic pigments and dyes. Given the use of the term "**Perylene Red**" to describe several distinct chemical compounds, this document will focus on the most prominently referenced compounds in scientific and industrial literature: N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxyperylene-3,4:9,10-tetracarboxylic acid bisimide, along with the commercially significant pigments Pigment Red 179 (P.R. 179), Pigment Red 149 (P.R. 149), and Pigment Red 178 (P.R. 178).

These compounds, all derivatives of perylene, exhibit exceptional thermal and photochemical stability, strong absorption in the visible spectrum, and high fluorescence quantum yields, making them valuable materials in a range of applications from industrial coatings to advanced biomedical research.^{[1][2][3]} Their unique optoelectronic properties are of particular interest to researchers in materials science and drug development, where perylene diimide (PDI) derivatives are being explored as fluorescent probes for cellular imaging and as agents in photodynamic therapy.^{[4][5]}

Core Chemical and Physical Data

The fundamental properties of these distinct "**Perylene Red**" compounds are summarized in the tables below for clear comparison.

Table 1: Chemical Identification of Perylene Red Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Synonyms
N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxyperylene-3,4:9,10-tetracarboxylic acid bisimide	123174-58-3	C ₇₂ H ₅₈ N ₂ O ₈	1079.26[6]	Perylene Red, Lumogen Red 300, ROT 300[3][7]
Pigment Red 179	5521-31-3	C ₂₆ H ₁₄ N ₂ O ₄	418.40[8]	Perylene Maroon, C.I. 71130[8][9]
Pigment Red 149	4948-15-6	C ₄₀ H ₂₆ N ₂ O ₄	598.65[10]	Perylene Red, Permanent Red B, C.I. 71137[2][10]
Pigment Red 178	3049-71-6	C ₄₈ H ₂₆ N ₆ O ₄	750.76[11]	Perylene Red, C.I. 71155[11][12]

Table 2: Physical Properties of Perylene Red Compounds

Property	N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxy-perylene bisimide	Pigment Red 179	Pigment Red 149	Pigment Red 178
Appearance	Reddish-brown crystalline powder[13]	Maroon to red powder[14]	Red powder[15]	Red powder[16]
Melting Point (°C)	>300 (decomposes) [10]	-	>450[17]	-
Density (g/cm³)	1.294 - 1.3[7][13]	1.4 - 1.7[14]	1.39 - 1.40[15][17]	1.31 - 1.34[18]
Solubility	Soluble in DMSO, Chloroform[10]	Insoluble in water and common organic solvents[9]	Insoluble in water[2]	Insoluble in water and general organic solvents[12][16]
Heat Resistance (°C)	High thermal stability[13]	200 - 280[4][14]	300[17]	-

Table 3: Optical Properties of Perylene Red Compounds

Property	N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxyperylene bisimide	Pigment Red 179	Pigment Red 149	Pigment Red 178
Color	Red	Yellowish-red to Maroon[1][14]	Yellowish-red[15]	Red
Transparency	-	Semi-transparent[19]	Highly transparent[15]	Semi-opaque[12]
Fluorescence Emission Max (λem)	~612 nm[10]	Weak fluorescence in solid state[20]	-	-
Fluorescence Quantum Yield (ΦF)	~50% (in silicone matrix)[10], 0.96 (in chloroform)[21]	-	-	-
Light Fastness (1-8 scale)	-	7-8[1][14]	7-8[17]	7-8[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of perylene pigments are often proprietary. However, based on the available scientific literature, representative procedures are outlined below.

Synthesis of Perylene Pigments: A Generalized Protocol

The synthesis of perylene diimide pigments generally involves the condensation of perylene-3,4,9,10-tetracarboxylic dianhydride (PTCDA) with a primary amine.

Materials:

- Perylene-3,4,9,10-tetracarboxylic dianhydride (PTCDA)

- Appropriate primary amine (e.g., methylamine for P.R. 179, 3,5-dimethylaniline for P.R. 149) [\[8\]](#)[\[10\]](#)
- High-boiling solvent (e.g., imidazole, N-methyl-2-pyrrolidone (NMP), or quinoline)[\[3\]](#)
- Catalyst (optional, e.g., zinc acetate)[\[3\]](#)
- Glacial acetic acid[\[22\]](#)
- Deionized water
- Hydrochloric acid (HCl)

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a condenser and a mechanical stirrer, dissolve PTCDA in the chosen high-boiling solvent.
- **Addition of Amine:** Add the primary amine to the reaction mixture. The molar ratio of amine to PTCDA is typically greater than 2:1.
- **Catalysis (Optional):** If a catalyst such as zinc acetate is used, add it to the mixture.
- **Reaction:** Heat the mixture to a high temperature (typically 120-200°C) and maintain it for several hours with constant stirring.[\[3\]](#)[\[22\]](#) The progress of the reaction can be monitored by thin-layer chromatography.
- **Precipitation and Filtration:** After the reaction is complete, cool the mixture to room temperature. The crude pigment will precipitate out of the solution. Collect the solid product by filtration.
- **Washing:** Wash the filter cake sequentially with hot water, dilute HCl, and then again with hot water until the filtrate is neutral.[\[14\]](#) This removes unreacted starting materials and the solvent.
- **Drying:** Dry the purified pigment in a vacuum oven at an elevated temperature.

Characterization Protocols

UV-Visible (UV-Vis) and Fluorescence Spectroscopy:

- **Sample Preparation:** Prepare dilute solutions of the **Perylene Red** compound in a suitable solvent (e.g., chloroform, THF) in a quartz cuvette. The concentration should be adjusted to have an absorbance value below 0.1 at the excitation wavelength for fluorescence measurements to avoid inner filter effects.[\[12\]](#)
- **UV-Vis Spectroscopy:** Record the absorption spectrum over a wavelength range of approximately 300-800 nm using a dual-beam UV-Vis spectrophotometer.[\[12\]](#)
- **Fluorescence Spectroscopy:** Using a spectrofluorometer, excite the sample at a wavelength corresponding to a major absorption peak. Record the emission spectrum over a wavelength range starting from the excitation wavelength to the near-infrared region.[\[20\]](#)

High-Performance Liquid Chromatography (HPLC):

- **Sample Preparation:** Dissolve a small amount of the **Perylene Red** sample in a suitable solvent compatible with the mobile phase (e.g., THF, chloroform). Filter the solution through a 0.2 μm syringe filter.
- **Instrumentation:** Use a reverse-phase C18 column with a UV-Vis or diode-array detector.
- **Mobile Phase:** A gradient of organic solvent (e.g., acetonitrile or methanol) and water is typically used.
- **Analysis:** Inject the sample and monitor the elution profile at a wavelength corresponding to the maximum absorption of the **Perylene Red** compound.

Visualizations

Chemical Structures of Perylene Red Compounds

The fundamental structures of the discussed **Perylene Red** compounds are depicted below.

Chemical Structures of Perylene Red Compounds

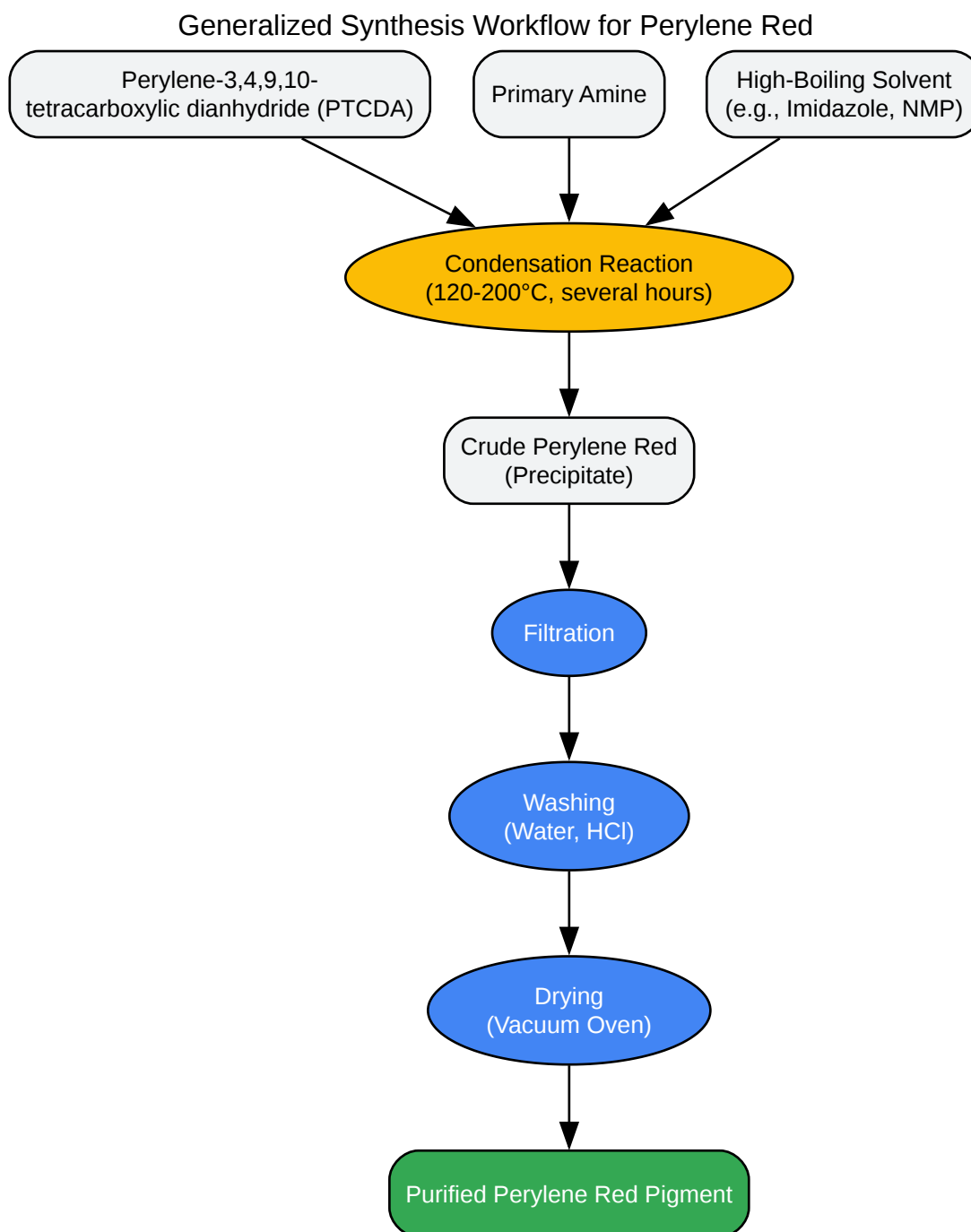
N,N'-bis(2,6-diisopropylphenyl)-1,6,7,12-tetraphenoxyperylene-3,4:9,10-tetracarboxylic acid bisimide img1	Pigment Red 179 (P.R. 179) img2	Pigment Red 149 (P.R. 149) img3	Pigment Red 178 (P.R. 178) img4
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Caption: Chemical structures of key **Perylene Red** compounds.

Generalized Synthesis Workflow

The general synthetic route to **Perylene Red** pigments is illustrated in the following workflow diagram.



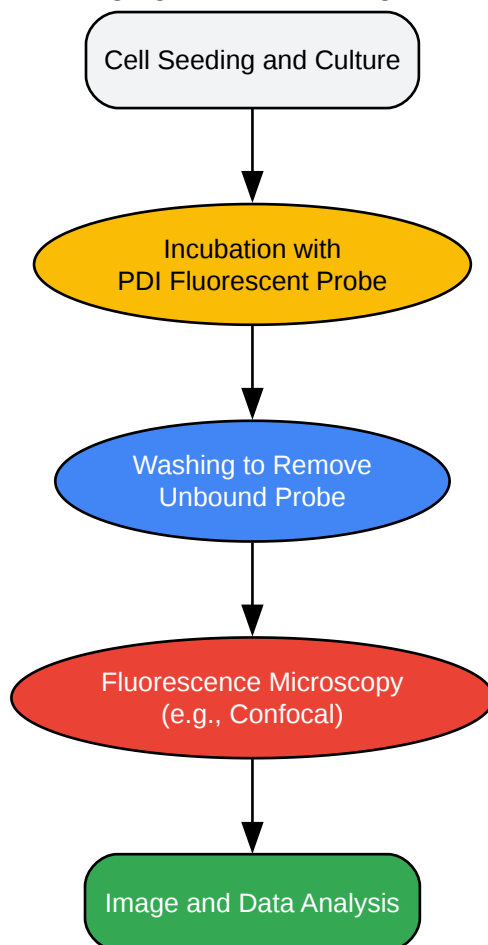
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Caption: A generalized workflow for the synthesis of **Perylene Red** pigments.

Cellular Imaging Workflow with Perylene Diimide Probes

Perylene diimide derivatives are increasingly utilized as fluorescent probes in cellular imaging. A typical experimental workflow is outlined below.

Cellular Imaging Workflow using PDI Probes



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Caption: A typical workflow for cellular imaging using Perylene Diimide probes.

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